

# gamma-terpineol natural sources and occurrence

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## Compound Focus: gamma-Terpineol

CAS No.: 586-81-2

Cat. No.: S571124

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## Technical Overview of $\gamma$ -Terpineol

The table below summarizes the key technical and chemical identity information for  $\gamma$ -terpineol.

Property Category	Details
IUPAC Name	1-methyl-4-(propan-2-ylidene)cyclohexan-1-ol [1]
Common Name	gamma-Terpineol [1]
Chemical Formula	$C_{10}H_{18}O$ [1] [2]
Average Molecular Weight	154.25 g/mol [1] [2]
CAS Registry Number	586-81-2 [1] [2]
Classification	Monoterpene alcohol [2]
Isomer Family	One of four isomers ( $\alpha$ -, $\beta$ -, $\gamma$ -, and terpinen-4-ol) [3] [2]
Boiling Point	215–220 °C [2]

Property Category	Details
Solubility	Sparingly soluble in water; highly soluble in organic solvents (e.g., ethanol, propylene glycol) [2]
Log P	~2.8–3.0 (indicating moderate lipophilicity) [2]
Odor Description	Soft, floral (lilac, lime blossom), with sweet citrus and clean woody undertones [2]

## Natural Sources and Occurrence

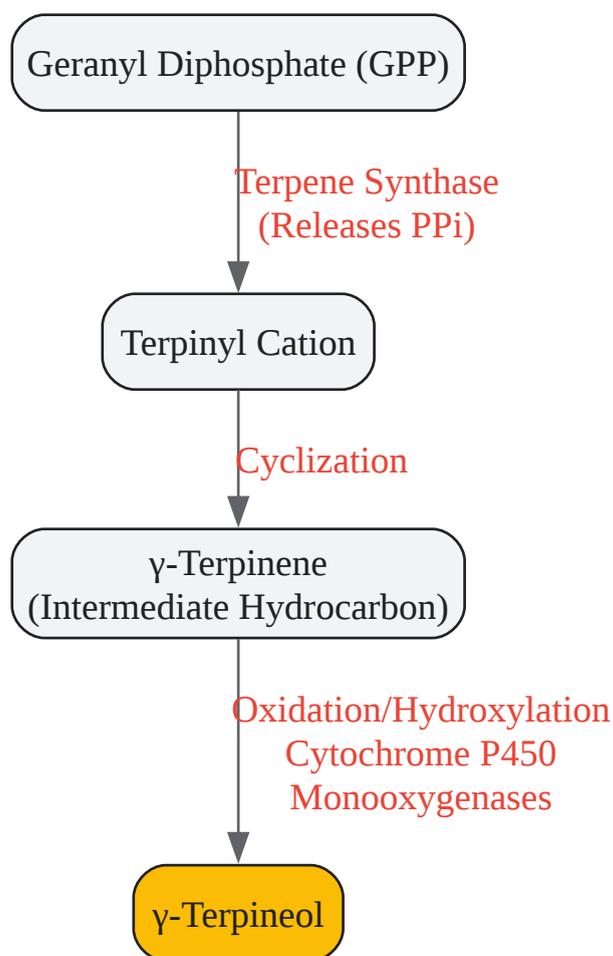
**Gamma-terpineol** is found in various plants and essential oils, though it is rarely the dominant terpene. The following table lists its known natural sources.

Source	Notes on Occurrence
Cannabis	Often a secondary/tertiary terpene. Typical concentration in flower: <b>0.01% to 0.10%</b> by weight [2].
Carrot Oils	Isolated from this source [1].

| **Cinnamon Tree** ( *Cinnamomum zeylanicum* ) | Isolated from this source [1]. | | **Scotch Pine** ( *Pinus sylvestris* ) | Isolated from this source [1]. | | **Natural Terpene Oil** | Component among others like eucalyptol, linalool, and  $\alpha$ -terpineol [4]. |

## Biosynthesis Pathway

In plants, including *Cannabis sativa*, the biosynthesis of  $\gamma$ -terpineol follows the universal plastidial methylerythritol phosphate (MEP) pathway for monoterpenes [5] [2]. The diagram below outlines the specific steps from a primary precursor to  $\gamma$ -terpineol.



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This pathway is genetically regulated and influenced by environmental factors like light intensity, nutrient status, and post-harvest processing conditions [2].

## Analytical Methodologies

While the search results do not contain full experimental protocols, they reference several standard analytical techniques for separating and identifying  $\gamma$ -terpineol, which you can adapt and optimize in a lab setting.

- **Gas Chromatography (GC):** A primary method for terpene separation.
  - **Column:** A method for separating terpineol oil uses an **OV-1 fused silica capillary column** (30 m x 0.32 mm i.d. x 0.25  $\mu$ m) [4].
  - **Temperature Program:** A published method uses a complex temperature program: 1.5°C/min from 70°C to 100°C, then 5°C/min to 160°C, followed by 10°C/min to 220°C, holding for 2 minutes [4].

- **High-Performance Liquid Chromatography (HPLC):** Suitable for analysis without derivatization.
  - **Column:** Can be analyzed on a **reverse-phase (RP) HPLC column** like Newcrom R1 [6].
  - **Mobile Phase:** A simple mobile phase of acetonitrile, water, and phosphoric acid can be used. Phosphoric acid can be replaced with formic acid for MS-compatible applications [6].
- **Detection Techniques:**
  - **GC-MS & GC-FTIR:** These are standard for definitive identification and quantification. Gas chromatography-mass spectrometry (GC-MS) and gas chromatography-Fourier transform infrared spectrometry (GC-FTIR) were used to analyze the main chemical components of terpineol oils [4].

## Bioactivity and Research Applications

Preclinical studies suggest several bioactivities, though data specific to the  $\gamma$ -isomer are limited. Most evidence comes from research on terpineol isomers in general.

Bioactivity	Research Context & Notes
<b>Antimicrobial</b>	In vitro studies on terpineol mixtures show effects against gram-positive and gram-negative bacteria. MICs are commonly in the range of <b>0.125–1.0 mg/mL</b> [2].
<b>Antioxidant</b>	Demonstrated in model systems (DPPH, ABTS assays). Reported $IC_{50}$ values for terpineol isomers are often between <b>0.2 and 0.6 mg/mL</b> [2].
<b>Anti-inflammatory</b>	Proposed mechanisms include modulation of NF- $\kappa$ B pathways and attenuation of pro-inflammatory cytokines (TNF- $\alpha$ , IL-1 $\beta$ ) in cell models [2].
<b>Neuromodulatory</b>	$\alpha$ -Terpineol has been linked to sedative or anxiolytic-like outcomes in rodent models. The contribution of $\gamma$ -terpineol is not defined [2].
<b>Sensory &amp; TRP Channels</b>	Terpineol isomers may weakly interact with TRP channels (e.g., TRPA1/TRPV3), which could underlie subtle sensory perceptions like cooling or warming [2].

## Research Gaps and Future Directions

Current data on  $\gamma$ -terpineol reveals several areas where further investigation is needed:

- **Isomer-Specific Data:** Much of the pharmacological data is based on terpineol mixtures or the  $\alpha$ -isomer. The potency and specific mechanisms of  $\gamma$ -terpineol require clarification [2].
- **Human Trials:** There are no controlled human trials parsing the unique contributions of  $\gamma$ -terpineol to the effects of complex botanical extracts, like those from cannabis [2].
- **Quantitative Natural Abundance:** Detailed quantitative data on  $\gamma$ -terpineol levels across a wide range of plant species is lacking in the public domain.

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